

Application Note: Target Identification & Profiling of 2-Amino-N-ethoxyacetamide

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Compound of Interest

Compound Name: 2-amino-N-ethoxyacetamide

Cat. No.: B13214164

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Introduction & Rationale

2-amino-N-ethoxyacetamide (MW ~118.13 Da) represents a distinct chemical space bridging simple amino acids and hydroxamic acid isosteres. Unlike hydroxamic acids (which chelate metalloproteins), the O-ethyl substitution blocks metal coordination, shifting its binding profile toward hydrophobic pockets and hydrogen-bond networks typical of Ligand-Gated Ion Channels (LGICs) and Serine Protease S1 pockets.

Structural Significance

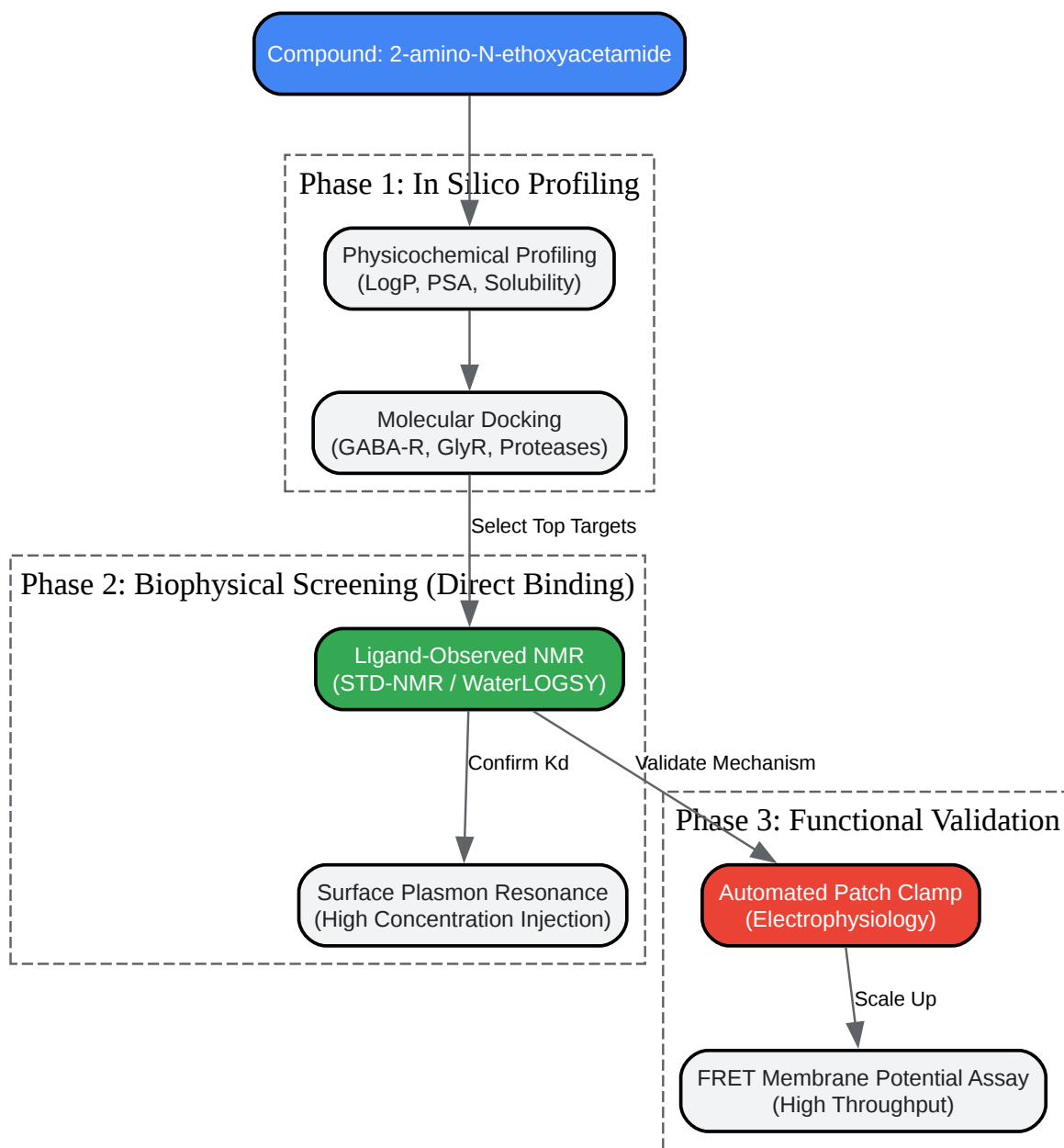
- Primary Amine (): Critical for salt-bridge formation (e.g., Asp/Glu residues in receptor binding sites).
- N-Ethoxy Amide Motif: Provides a unique steric and electronic profile. The ethoxy group increases lipophilicity (LogP) compared to the parent hydroxamic acid, enhancing membrane permeability and altering the hydrogen bond acceptor capability of the carbonyl oxygen.

Target Hypothesis

Literature analysis of structural analogs (e.g., 2-amino-N-(2,2,2-trifluoroethyl)acetamide) suggests a high probability of interaction with GABA-gated Chloride Channels [1]. Additionally, the glycine core suggests potential affinity for Glycine Receptors (GlyR) or as a P1 fragment for Serine Proteases.

Screening Workflow Strategy

The following workflow integrates computational prediction with biophysical rigor to validate low-affinity interactions typical of fragment-sized molecules.



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Figure 1: Integrated screening workflow for small molecule fragments. Phase 2 is critical for eliminating false positives common in biochemical assays.

Protocol 1: Biophysical Screening via STD-NMR

Rationale: As a low-molecular-weight fragment, **2-amino-N-ethoxyacetamide** likely exhibits rapid exchange kinetics (fast

) and weak affinity (

in

to

range). Saturation Transfer Difference (STD) NMR is the gold standard for detecting these transient interactions without requiring protein labeling [2].

Materials

- Instrument: 600 MHz NMR spectrometer (Bruker Avance III or equivalent) with cryoprobe.
- Target Protein: Recombinant extracellular domain of GABA_A receptor or purified Serine Protease (20 stock).
- Ligand: **2-amino-N-ethoxyacetamide** (20 mM stock in -DMSO).
- Buffer: 50 mM Phosphate buffer (pH 7.4), 150 mM NaCl, 10% . Crucial: Avoid protonated buffers (e.g., Tris, HEPES) that obscure ligand signals.

Experimental Steps

- Sample Preparation:
 - Prepare the Test Sample: 10 Protein + 1 mM Ligand (1:100 ratio) in buffer.
 - Prepare the Control Sample: 1 mM Ligand in buffer (No Protein).
- Pulse Sequence Setup (stdiffesgp.3):

- On-Resonance Irradiation: Set frequency to -1.0 ppm or 12.0 ppm (regions with no ligand signals) to saturate protein methyls/amides.
- Off-Resonance Irradiation: Set to 40 ppm (control).
- Saturation Train: Use a train of 50 ms Gaussian pulses for a total saturation time of 2-3 seconds.
- Spin Lock: Apply a

filter (30 ms) to suppress broad protein background signals.
- Data Acquisition:
 - Acquire 256 scans for both On- and Off-resonance experiments in interleaved mode to minimize drift artifacts.
- Analysis:
 - Subtract the On-resonance spectrum from the Off-resonance spectrum.
 - Result: Signals appearing in the difference spectrum indicate protons receiving magnetization transfer from the protein, confirming binding.
 - Epitope Mapping: Calculate the STD amplification factor (

) for each ligand proton to determine which part of the molecule (e.g., the ethoxy tail vs. the amine head) contacts the protein surface.

Protocol 2: Functional Screening (GABA-ergic Activity)

Rationale: If binding is confirmed, the functional consequence (agonist vs. antagonist) must be determined. Given the structural link to fluralaner intermediates, modulation of chloride flux is the primary hypothesis [3].

Assay: FLIPR Membrane Potential Assay (Blue Kit)

This high-throughput method detects changes in membrane potential caused by chloride influx/efflux.

Materials

- Cell Line: HEK293 stably expressing human GABA_A () receptor.
- Dye: FLIPR Membrane Potential Blue Dye (Molecular Devices).
- Compound Plate: **2-amino-N-ethoxyacetamide** (0.1 – 1 mM dose response).
- Agonist Control: GABA (concentration).

Procedure

- Cell Plating: Seed 15,000 cells/well in 384-well black-wall poly-D-lysine plates. Incubate 24h at 37°C.
- Dye Loading: Remove media and add 20 of Dye Loading Buffer. Incubate for 30 min at RT.
- Compound Addition (Antagonist Mode):
 - Add 10 of test compound. Incubate 10 min.
 - Inject GABA () and monitor fluorescence decrease (hyperpolarization) or increase (depolarization) depending on the chloride gradient.
- Compound Addition (Agonist Mode):

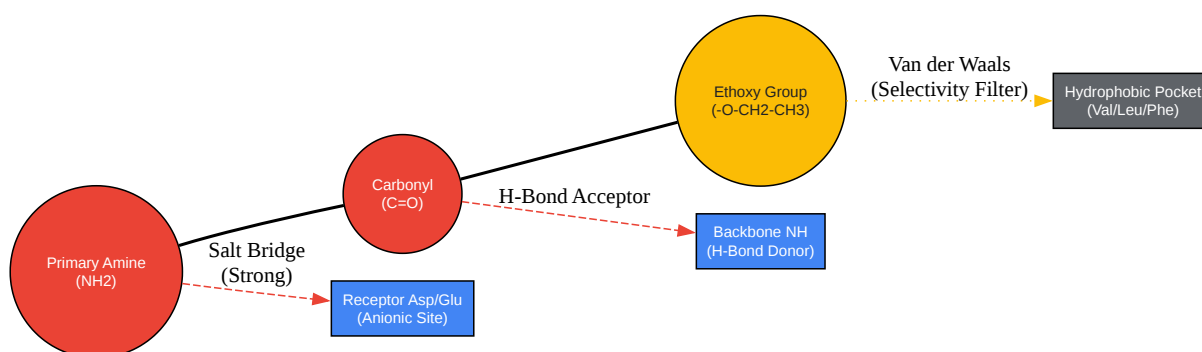
- Inject test compound alone and monitor for signal change mimicking GABA.
- Data Analysis:
 - Normalize fluorescence (
 -).
 - Fit data to a 4-parameter logistic equation to determine
 - or
 - .

Data Interpretation & Pharmacophore Modeling

Understanding the binding mode is essential for optimization.

Pharmacophore Interaction Map

The diagram below illustrates the hypothesized binding mode within a generic polar pocket (e.g., GABA binding site), highlighting the role of the ethoxy group.



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Figure 2: Hypothesized pharmacophore interactions. The ethoxy group likely occupies a hydrophobic sub-pocket, providing selectivity over the natural substrate glycine.

Quantitative Data Summary Table

Parameter	Method	Expected Range (Fragment)	Success Criteria
Solubility	Kinetic Turbidimetry	> 1 mM	Soluble at assay conc.
Binding Affinity ()	STD-NMR / SPR	10 - 5 mM	Signal > 5x Noise
Ligand Efficiency (LE)	Calculation	> 0.3 kcal/mol/HA	High LE justifies optimization
Functional Potency	FLIPR / Patch Clamp	< 100	Dose-dependent response

Safety & Handling

- Hazard Class: Irritant (Skin/Eye).[1]
- Storage: Hygroscopic solid. Store at -20°C under desiccant.
- Stability: The N-alkoxy amide bond is generally stable to hydrolysis at physiological pH, unlike some hydroxamic acid esters. Avoid strong acids during stock preparation.

References

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 - Title: Isoxazoline insecticides (Fluralaner) and their mode of action on GABA-gated chloride channels.[2]
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- STD-NMR Protocol

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 - Source:European Journal of Medicinal Chemistry.
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 - Title: 2-amino-N-ethylacetamide (Analog Reference).
 - Source: PubChem Compound Summary.
 - URL:[[Link](#)]

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Sources

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- [2. 2-amino-N-\(2,2,2-trifluoroethyl\) acetamide: Preparation and Appication_Chemicalbook \[chemicalbook.com\]](#)
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